

# Technical Support Center: VO-Ohpic Trihydrate Solutions

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## Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B15606496

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This technical support guide provides researchers, scientists, and drug development professionals with essential information for the successful preparation and use of **VO-Ohpic trihydrate** solutions. Adherence to these guidelines is critical for ensuring experimental reproducibility and the integrity of the compound.

## Frequently Asked Questions (FAQs)

Q1: Why is it critical to use fresh, anhydrous DMSO for preparing **VO-Ohpic trihydrate** stock solutions?

A1: Using fresh, anhydrous Dimethyl Sulfoxide (DMSO) is paramount due to its highly hygroscopic nature. DMSO readily absorbs moisture from the atmosphere, and the presence of water significantly reduces the solubility of **VO-Ohpic trihydrate**<sup>[1][2]</sup>. "Wet" DMSO can lead to incomplete dissolution, precipitation of the compound, and ultimately, inaccurate concentrations in your experiments. Several suppliers explicitly warn that moisture-absorbing DMSO reduces the solubility of this compound<sup>[2]</sup>.

Q2: What happens chemically when water is introduced into the DMSO?

A2: When DMSO absorbs water, strong hydrogen bonds form between the water molecules and the sulfoxide group of DMSO. This interaction alters the solvent properties, making the mixture more structured and viscous. This altered solvent environment is less favorable for dissolving large, lipophilic molecules like **VO-Ohpic trihydrate**, which is noted to be insoluble in water<sup>[1][3][4]</sup>. This can lead to the compound precipitating out of the solution, especially during storage or freeze-thaw cycles.

Q3: How quickly does DMSO absorb water?

A3: DMSO absorbs atmospheric moisture very rapidly. Exposing DMSO to ambient air for even a short period can lead to a significant increase in water content. For instance, a small volume of DMSO in a multi-well plate can absorb over 6% water by volume within an hour under typical laboratory humidity conditions. Therefore, it is crucial to use a newly opened bottle of anhydrous DMSO and handle it quickly.

Q4: Can I use a bottle of DMSO that has been opened previously?

A4: It is strongly discouraged. For preparing stock solutions of **VO-Ohpic trihydrate**, always use a new, sealed bottle of anhydrous or molecular sieves-dried DMSO. If you must use a previously opened bottle, ensure it has been stored properly with the cap tightly sealed, preferably in a desiccator, and be aware that the solubility of your compound may be compromised.

Q5: What are the recommended storage conditions for my **VO-Ohpic trihydrate** stock solution?

A5: Once prepared in fresh, anhydrous DMSO, the stock solution should be aliquoted into small, single-use volumes to minimize freeze-thaw cycles. For long-term storage, aliquots should be kept at -80°C, where they can be stable for up to 6 months. For shorter-term storage, -20°C is acceptable for up to one month<sup>[1]</sup>.

## Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
VO-Ohpic trihydrate powder will not dissolve completely in DMSO.	1. The DMSO is not fresh or anhydrous; it has absorbed water. 2. The concentration is too high. 3. Insufficient mixing.	1. Discard the solution and prepare a new one using a brand new, sealed bottle of anhydrous DMSO. 2. Check the solubility data. Do not attempt to prepare a stock solution at a concentration higher than recommended. 3. Gently warm the solution to 37°C for 10 minutes and/or use an ultrasonic bath to aid dissolution[5].
Precipitate forms in the stock solution during storage or after a freeze-thaw cycle.	1. Water contamination in the DMSO has reduced solubility over time. 2. The solution is supersaturated. 3. Repeated freeze-thaw cycles have promoted crystallization.	1. It is best to discard the solution. The presence of water synergistically enhances precipitation with freeze-thaw cycles. 2. Ensure the initial concentration was not above the solubility limit. 3. Always aliquot stock solutions into single-use vials to avoid repeated freezing and thawing.
Inconsistent experimental results using the same stock solution.	1. The compound is precipitating out of solution, leading to a lower effective concentration. 2. Potential degradation of VO-Ohpic trihydrate due to impurities in old DMSO.	1. Before each use, visually inspect the thawed aliquot for any signs of precipitation. If present, warm and sonicate as described above. If precipitation persists, the stock is unreliable. 2. Always use fresh, high-purity anhydrous DMSO to minimize contaminants that could react with the metal complex.

## Quantitative Data Summary

The solubility of **VO-Ohpic trihydrate** is significantly higher in fresh, anhydrous DMSO. While exact percentages of water that cause precipitation are not specified, the qualitative impact is consistently reported.

Solvent	Reported Solubility	Reference
DMSO (Fresh/Anhydrous)	≥ 50 mg/mL (120.42 mM)	[1]
>10 mM	[5]	
72 - 83 mg/mL (173 - 200 mM)	[2]	
Water	< 0.1 mg/mL (Insoluble)	[1]
Ethanol	Insoluble / < 1 mg/mL	[2][5]

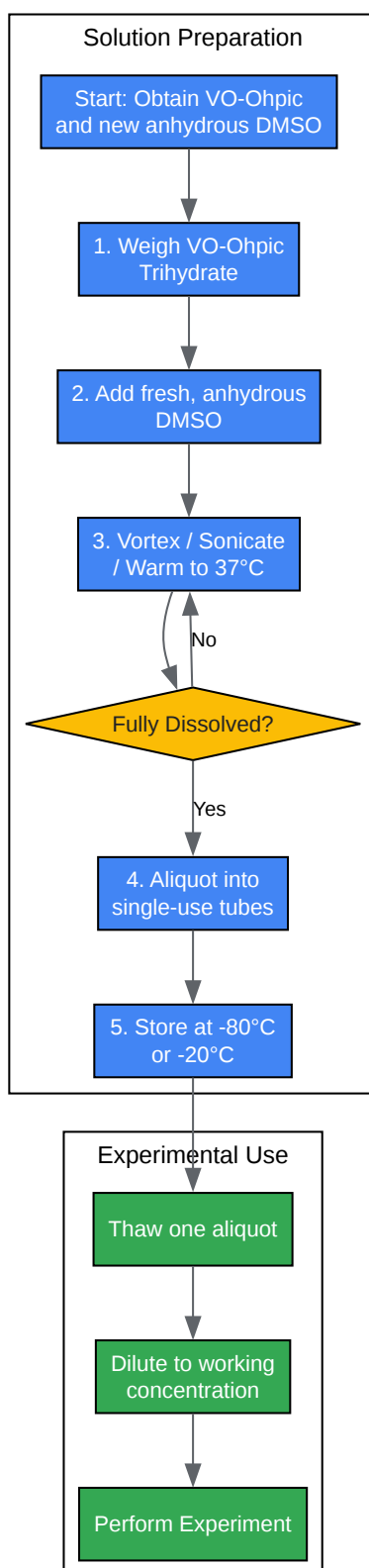
## Experimental Protocols & Visualizations

### Protocol: Preparation of a 10 mM Stock Solution of VO-Ohpic Trihydrate

- Materials:
  - **VO-Ohpic trihydrate** (MW: 415.20 g/mol )
  - New, sealed bottle of anhydrous DMSO (Biotechnology grade or higher)
  - Sterile, single-use microcentrifuge tubes
  - Calibrated pipettes and sterile tips
- Procedure:
  - Allow the **VO-Ohpic trihydrate** vial to equilibrate to room temperature before opening to prevent condensation.
  - Weigh out the required amount of **VO-Ohpic trihydrate** powder in a sterile tube. For example, to make 1 mL of a 10 mM solution, use 4.15 mg.

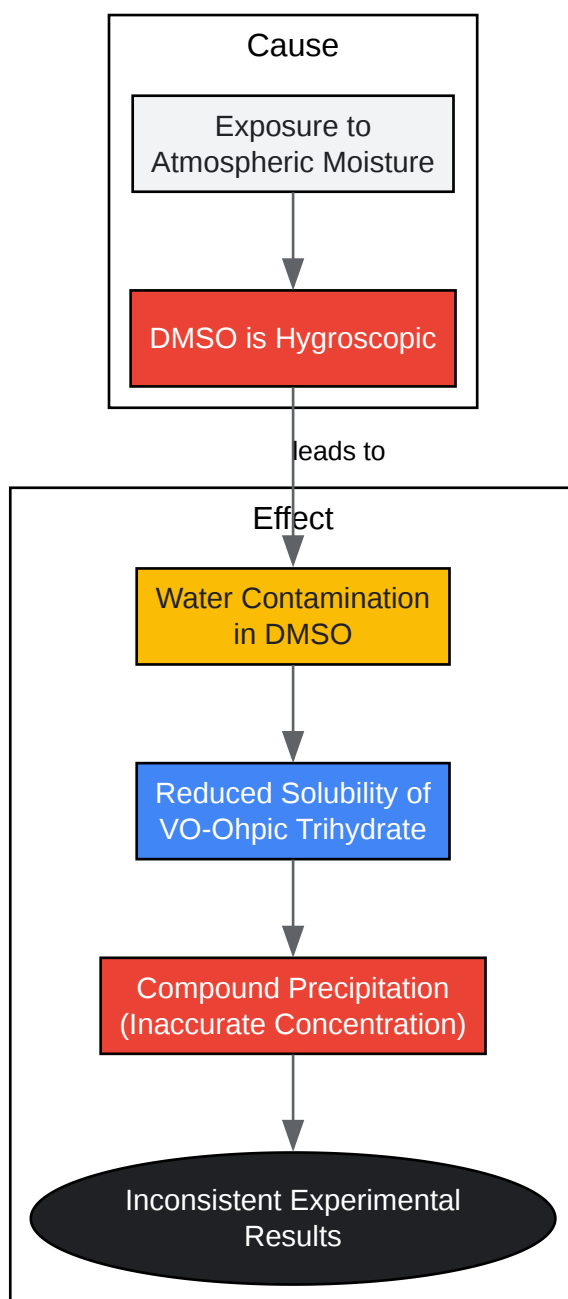
- Under a fume hood, open a new bottle of anhydrous DMSO.
- Add the appropriate volume of DMSO to the powder (e.g., 1 mL for a 10 mM solution).
- Vortex briefly to mix. If dissolution is slow, warm the tube at 37°C for 10 minutes and/or place it in an ultrasonic bath for a few minutes<sup>[5]</sup>.
- Once fully dissolved, visually inspect the solution to ensure it is clear and free of particulates.
- Immediately aliquot the stock solution into single-use tubes (e.g., 20 µL aliquots).
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month)<sup>[1]</sup>.

## Diagrams



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Caption: Workflow for preparing and using **VO-Ohpic trihydrate** stock solution.



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